

Pyridone 6 JAK inhibitor I alternative names

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Compound Focus: Pyridone 6

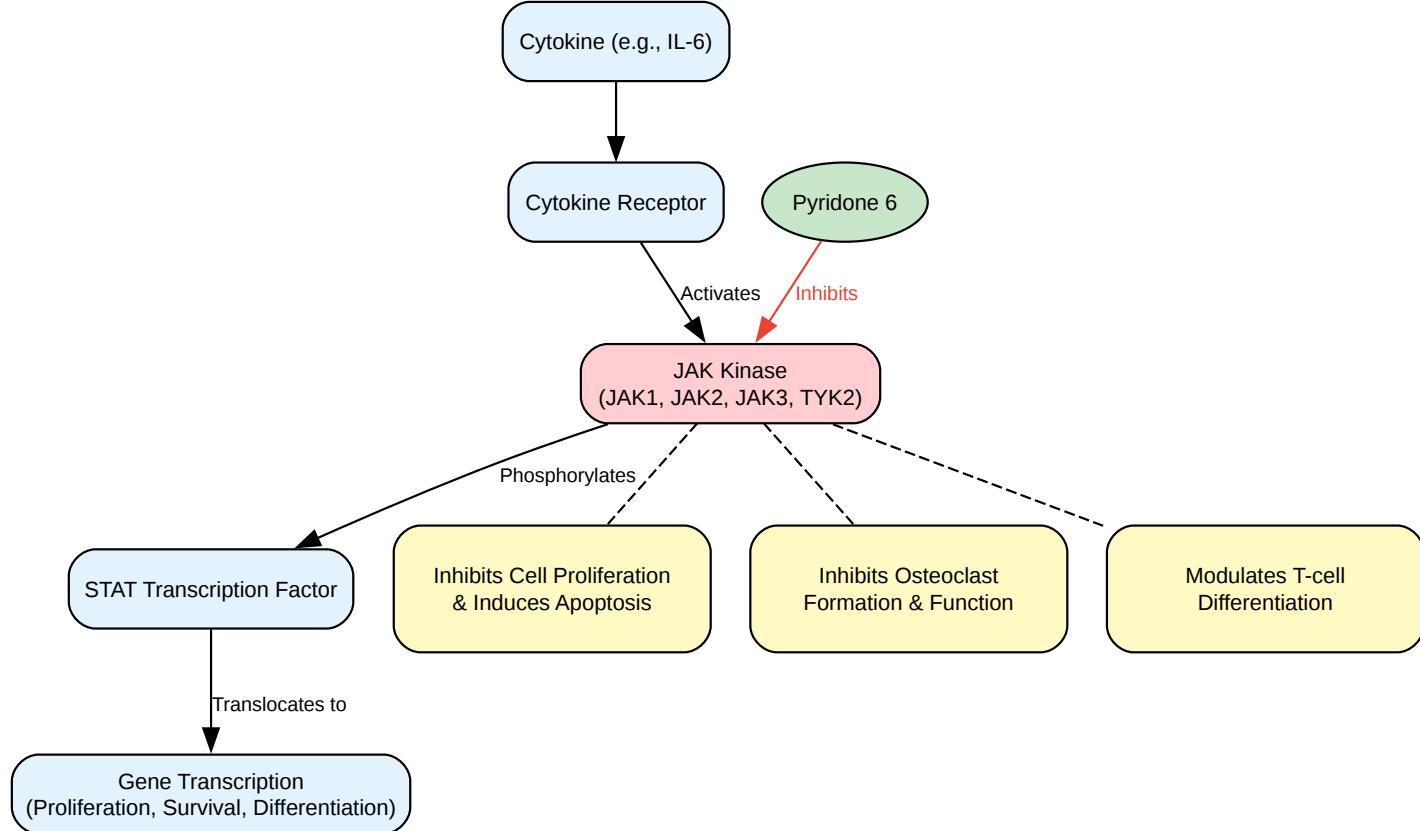
CAS No.: 457081-03-7

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Biological Activity & Experimental Data

Pyridone 6 exerts its effects by inhibiting cytokine signaling, which influences various cellular processes. The diagram below illustrates the compound's direct inhibition of JAK kinases and the subsequent disruption of downstream signaling and cellular functions.



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Pyridone 6 directly inhibits JAK kinases, blocking the JAK-STAT signaling pathway and related cellular processes.

Key Experimental Findings and Protocols

The broad inhibitory profile of **Pyridone 6** makes it a valuable tool in multiple research contexts. The table below summarizes key experimental findings and methodologies from published studies.

Research Context	Reported Findings	Key Experimental Methodology
Multiple Myeloma Research	Induces growth arrest & apoptosis in IL-6-dependent myeloma cells; inhibits growth of primary myeloma cells co-cultured with bone marrow stromal cells [1].	Myeloma cell lines & primary cells cultured with/without bone marrow stromal cells (BMSCs); viability assessed via MTT/BrdU assay; apoptosis measured by Annexin V staining [1].
Osteoclast Biology	Inhibits RANKL-induced osteoclast differentiation; suppresses c-Fos/NFATc1 expression & bone resorptive activity in mature osteoclasts [2].	Mouse bone marrow macrophages (BMMs) treated with RANKL & M-CSF; osteoclasts identified by TRAP staining; actin ring staining for resorption pits [2].
T-cell Differentiation	Inhibits Th1 & Th2 cell development; promotes Th17 differentiation from naive T cells within specific concentration ranges [3] [4].	Naive CD4+ T cells isolated & polarized under Th1/Th2/Th17 conditions; intracellular cytokine staining & flow cytometry; STAT phosphorylation by immunoblotting [4].
Stem Cell Differentiation	Induces intermediate mesoderm differentiation from embryonic stem cells (ESCs) when used with Retinoic acid, LY294002, & CCG1423 [3] [5].	Mouse ESCs cultured in specific combination of small molecules; differentiation analyzed via gene expression (qPCR) & immunostaining for lineage markers [3].

Technical Data & Handling

For laboratory use, proper preparation and storage are critical for maintaining the compound's activity.

- Solubility & Storage:** Soluble to **100 mM in DMSO** and to **50 mM in ethanol**. It is recommended to **store the powder at -20°C** and stock solutions at -80°C for long-term stability [3] [5] [4].
- Purity & Analysis:** Purity is typically **≥98%** as determined by HPLC. Always consult the batch-specific Certificate of Analysis for precise data [3] [5].
- Preparation of Stock Solutions:** The following table provides a guideline for preparing stock solutions based on a molecular weight of 309.34 g/mol [3]:

Desired Concentration	Mass of Compound to Dissolve
10 mM	3.09 mg in 1 mL of solvent
50 mM	15.47 mg in 1 mL of solvent

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References

1. Pyridone 6, a pan-Janus-activated kinase inhibitor, induces ... [pubmed.ncbi.nlm.nih.gov]
2. , A Pan-Janus-Activated Kinase Pyridone , Suppresses... 6 Inhibitor [jstage.jst.go.jp]
3. Supplier | CAS 457081-03-7 | Tocris Bioscience Pyridone 6 [tocris.com]
4. | Tyrosine Kinases | Pyridone | TargetMol 6 JAK [targetmol.com]
5. (CAS 457081-03-7): R&D Systems Pyridone 6 [rndsystems.com]

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